

GAT228 solubility and stability in DMSO

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Compound of Interest

Compound Name: GAT228

Cat. No.: B1674637

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GAT228 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with guidance on the solubility and stability of **GAT228** in DMSO.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **GAT228**?

A1: **GAT228** is soluble in dimethyl sulfoxide (DMSO).

Q2: What is the solubility of **GAT228** in DMSO?

A2: The solubility of **GAT228** in DMSO is 20 mg/mL.^[1]

Q3: How should I prepare a stock solution of **GAT228** in DMSO?

A3: To prepare a stock solution, it is recommended to dissolve **GAT228** powder in anhydrous DMSO to the desired concentration, not exceeding 20 mg/mL. For a detailed procedure, please refer to the Experimental Protocols section.

Q4: How should I store the solid **GAT228** compound?

A4: Solid **GAT228** should be stored at -20°C. Under these conditions, it is stable for at least 4 years.^[1]

Q5: What are the best practices for storing **GAT228** stock solutions in DMSO?

A5: To ensure the stability of **GAT228** in DMSO, it is crucial to adhere to the following storage guidelines. While specific long-term stability data for **GAT228** in DMSO is not readily available, general best practices for small molecules in DMSO suggest that storage at low temperatures is critical.^[2] It is advisable to prepare single-use aliquots to minimize freeze-thaw cycles, which can degrade the compound over time.^{[3][4]} The presence of water in DMSO can also lead to the degradation of compounds, so using anhydrous DMSO and preventing moisture absorption is important.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Difficulty Dissolving GAT228	Exceeding the solubility limit.	Do not exceed a concentration of 20 mg/mL in DMSO. Gentle warming (to no more than 37°C) and vortexing may aid dissolution.
Use of non-anhydrous DMSO.	Use high-purity, anhydrous DMSO to prepare your solution.	
Precipitation of GAT228 from solution upon storage	Improper storage conditions.	Store aliquots at -20°C or -80°C. Avoid repeated freeze-thaw cycles.
Supersaturated solution.	Ensure the concentration does not exceed the solubility limit of 20 mg/mL.	
Inconsistent experimental results	Degradation of GAT228 stock solution.	Prepare fresh stock solutions regularly. Minimize the number of freeze-thaw cycles by preparing single-use aliquots. Protect from light.
Inaccurate concentration of stock solution.	Verify the initial weighing of the compound and the volume of DMSO used.	

Quantitative Data Summary

Parameter	Value	Reference
Solubility in DMSO	20 mg/mL	General Best Practice
Storage of Solid Compound	-20°C	
Stability of Solid Compound	≥ 4 years at -20°C	
Recommended Stock Solution Storage	-20°C or -80°C in single-use aliquots	

Experimental Protocols

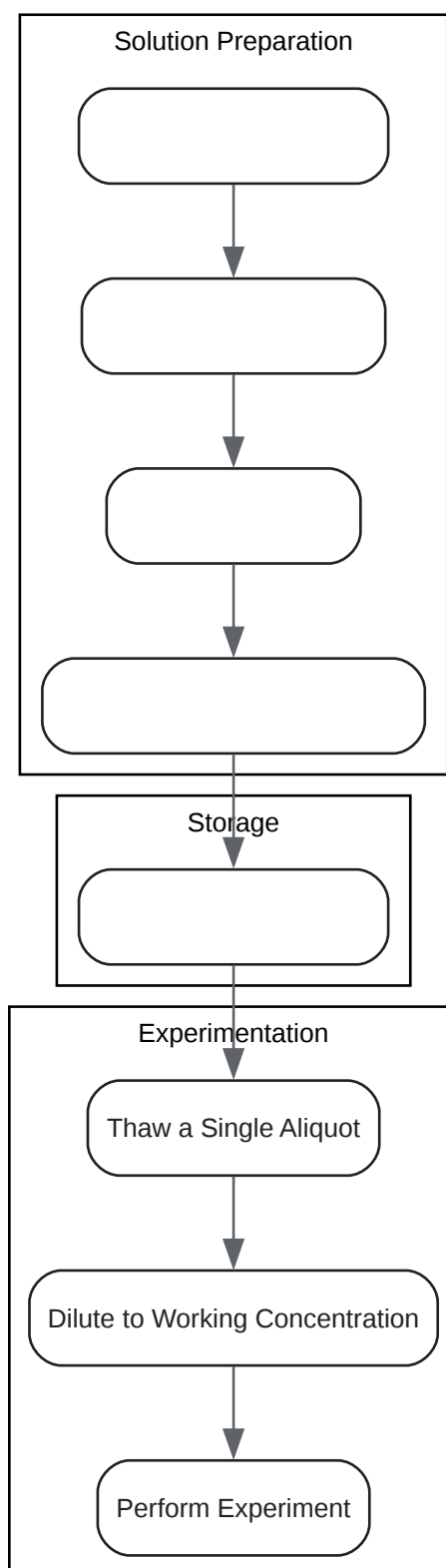
Protocol for Preparation of **GAT228** Stock Solution in DMSO

- Materials:
 - GAT228** (solid powder)
 - Anhydrous Dimethyl Sulfoxide (DMSO)
 - Sterile, polypropylene microcentrifuge tubes
 - Calibrated pipettes and sterile tips
 - Vortex mixer
- Procedure:
 - Equilibrate the **GAT228** vial to room temperature before opening to prevent moisture condensation.
 - Weigh the desired amount of **GAT228** powder in a sterile microcentrifuge tube.
 - Add the appropriate volume of anhydrous DMSO to achieve the desired concentration (not exceeding 20 mg/mL).

4. Cap the tube tightly and vortex thoroughly until the solid is completely dissolved. Gentle warming to 37°C can be used to aid dissolution if necessary.
5. Once dissolved, dispense the stock solution into single-use aliquots in sterile polypropylene tubes.
6. Store the aliquots at -20°C or -80°C.

Visualizations

GAT228 Experimental Workflow

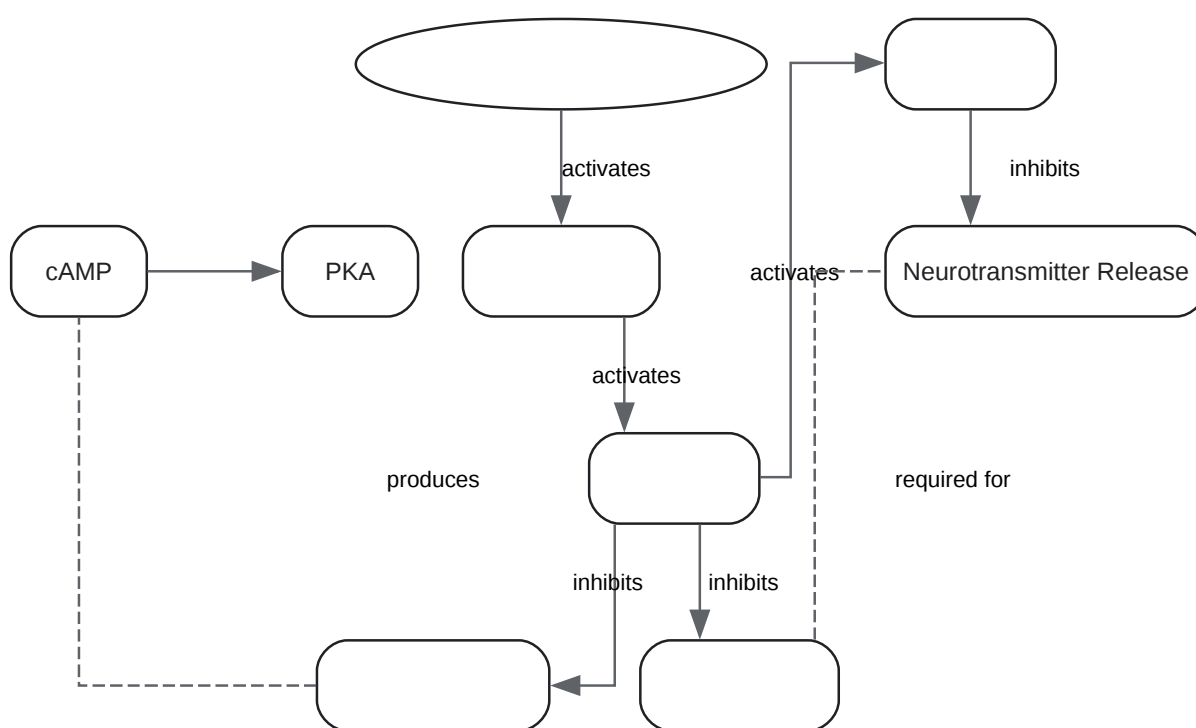


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Caption: Workflow for the preparation, storage, and use of **GAT228** in DMSO.

CB1 Receptor Signaling Pathway

GAT228 is an allosteric agonist of the Cannabinoid Receptor 1 (CB1). The CB1 receptor is a G-protein coupled receptor (GPCR) that primarily couples to the inhibitory G-protein, Gi/o. Activation of the CB1 receptor leads to the inhibition of adenylyl cyclase, which in turn decreases intracellular cAMP levels. This activation also modulates ion channels, leading to the inhibition of presynaptic calcium channels and the activation of inwardly rectifying potassium channels, ultimately resulting in a reduction of neurotransmitter release.



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